

O-Methylisourea Hydrochloride: A Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O*-Methylisourea hydrochloride

Cat. No.: B1229473

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

O-Methylisourea hydrochloride is a versatile reagent with significant applications in organic synthesis, particularly in the modification of primary amines and the synthesis of guanidinium compounds. This guide provides a comprehensive overview of its physicochemical properties, relevant experimental protocols, and key chemical transformations, serving as a technical resource for laboratory use.

Core Physicochemical Properties

O-Methylisourea hydrochloride is a white crystalline solid.^[1] Its fundamental properties are summarized below, providing essential data for its handling, storage, and application in experimental design.

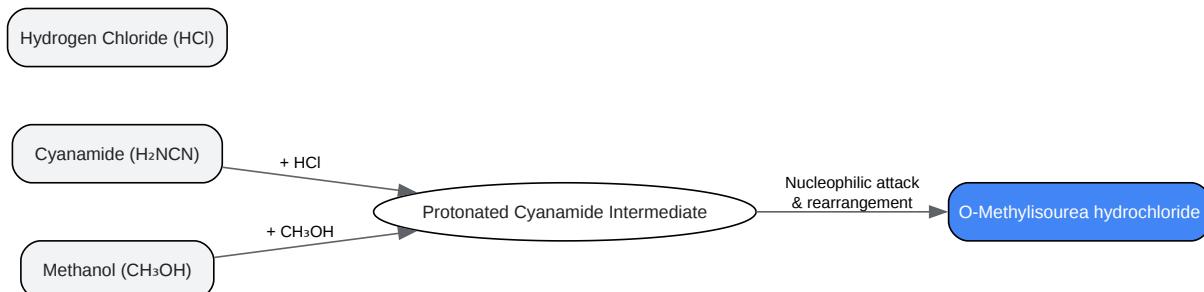
Property	Value	Source(s)
Molecular Formula	C ₂ H ₇ CIN ₂ O	[2][3]
Molecular Weight	110.54 g/mol	[2][3]
Melting Point	116-119 °C (with decomposition)	[4]
Boiling Point	66.9 °C at 760 mmHg (for the free base)	[4]
Solubility	Soluble in water, methanol, and ethanol.	[5]
pKa (estimated)	~7.3 (estimated based on N-Phenyl-O-methylisourea)	[6]

Stability and Storage

O-Methylisourea hydrochloride is stable under normal laboratory conditions.[1] However, it is known to decompose upon heating, with the evolution of methyl chloride.[7] For long-term storage, it is recommended to keep the compound in a desiccator to protect it from moisture.[7] The material should be stored at room temperature (10°C - 25°C) in a well-closed container.[2]

Synthesis of O-Methylisourea Hydrochloride

A common laboratory synthesis of **O-Methylisourea hydrochloride** involves the reaction of cyanamide with anhydrous methanol in the presence of anhydrous hydrogen chloride. The cyanamide is first dissolved in methanol, and then hydrogen chloride gas is passed through the solution. The mixture is typically left to react for several days at room temperature. The product is then isolated by removing the methanol under reduced pressure.[7]



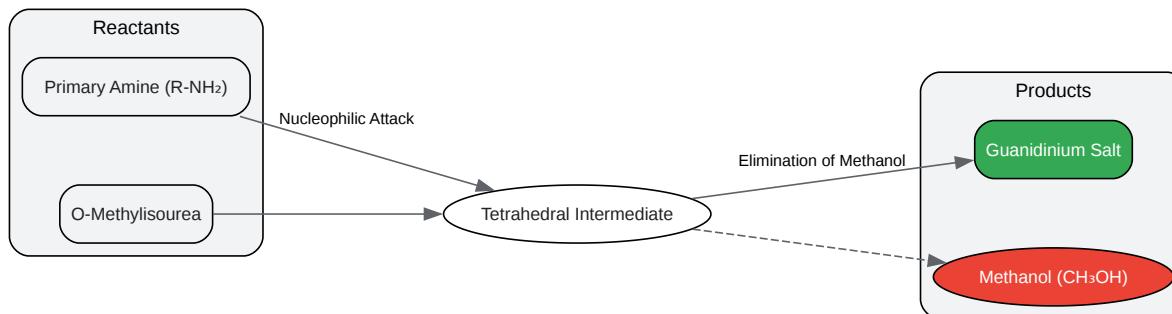
[Click to download full resolution via product page](#)

Caption: Synthesis of **O-Methylisourea hydrochloride** from cyanamide.

Key Laboratory Applications: Guanidination of Primary Amines

The primary utility of **O-Methylisourea hydrochloride** in a laboratory setting is for the guanidination of primary amines. This reaction converts a primary amino group into a guanidinium group. This transformation is particularly valuable in peptide and protein chemistry for modifying the side chains of lysine residues. The reaction is typically carried out under basic conditions (pH > 10.5) to ensure the amine is deprotonated and thus nucleophilic.^[8]

The guanidination of an amine with **O-Methylisourea hydrochloride** proceeds through the nucleophilic attack of the primary amine on the carbon atom of the O-methylisourea. This is followed by the elimination of methanol to form the stable guanidinium salt.



[Click to download full resolution via product page](#)

Caption: General mechanism for the guanidination of a primary amine.

A significant application of this reaction is in the synthesis of creatine, an important biological molecule. In this synthesis, sarcosine (N-methylglycine) is reacted with an O-methylisourea salt to produce creatine.[9][10][11]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **O-Methylisourea hydrochloride** are provided below. These are generalized procedures and may require optimization for specific laboratory conditions.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **O-Methylisourea hydrochloride** transitions to a liquid.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **O-Methylisourea hydrochloride** is packed into a capillary tube to a height of 2-3 mm.[12]

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, and the sample is heated.
- Heating: The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.[12]
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point.[12]

Solubility Determination

Objective: To qualitatively and quantitatively determine the solubility of **O-Methylisourea hydrochloride** in a given solvent (e.g., water).

Methodology:

- Qualitative Assessment: To a known volume of the solvent (e.g., 1 mL) in a test tube, add a small, weighed amount of **O-Methylisourea hydrochloride** (e.g., 10 mg).
- Mixing: Vigorously shake or vortex the mixture for a set period.
- Observation: Visually inspect the solution for any undissolved solid. If the solid dissolves completely, the substance is soluble at that concentration.
- Quantitative Determination (Shake-Flask Method):
 - Add an excess amount of **O-Methylisourea hydrochloride** to a known volume of the solvent in a sealed flask.
 - Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Separate the undissolved solid from the saturated solution by filtration or centrifugation. [13]
 - Determine the concentration of **O-Methylisourea hydrochloride** in the clear supernatant using a suitable analytical method (e.g., titration, spectroscopy). This concentration

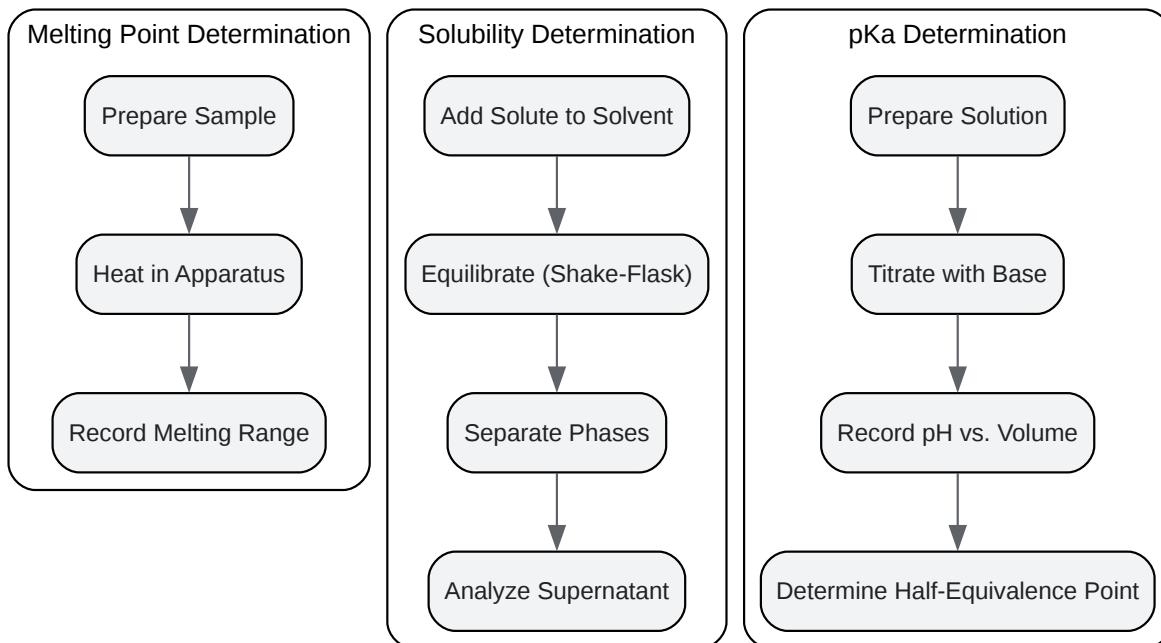
represents the solubility.[13]

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of the conjugate acid of O-Methylisourea.

Methodology:

- Solution Preparation: Prepare a standard solution of **O-Methylisourea hydrochloride** of known concentration in water.[14]
- Titration Setup: Place the solution in a beaker with a calibrated pH electrode and a magnetic stirrer.
- Titration: Titrate the solution with a standardized solution of a strong base (e.g., NaOH), adding the titrant in small, known increments.[14]
- Data Collection: Record the pH of the solution after each addition of the titrant.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, which is the point where half of the **O-Methylisourea hydrochloride** has been neutralized.[15][16]



[Click to download full resolution via product page](#)

Caption: Workflow for determining key physicochemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. O-Methylisourea hydrochloride | 5329-33-9 | FM153649 [biosynth.com]
- 3. chemscene.com [chemscene.com]
- 4. O-Methylisourea hydrochloride | lookchem [lookchem.com]
- 5. O-Methylisourea hydrochloride, 98% | Fisher Scientific [fishersci.ca]

- 6. fm.ehcc.kyoto-u.ac.jp [fm.ehcc.kyoto-u.ac.jp]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Guanidination of Tryptic Peptides without Desalting for MALDI-TOF MS Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scribd.com [scribd.com]
- 10. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 11. CN102432506A - Synthetic method of O-methylisourea - Google Patents [patents.google.com]
- 12. jk-sci.com [jk-sci.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. creative-bioarray.com [creative-bioarray.com]
- 15. How to Calculate pKa From the Half Equivalence Point in a Weak Acid-Weak Base Titration | Chemistry | Study.com [study.com]
- 16. byjus.com [byjus.com]
- To cite this document: BenchChem. [O-Methylisourea Hydrochloride: A Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1229473#physicochemical-properties-of-o-methylisourea-hydrochloride-for-lab-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com